Application Notes and Protocols for the Quantification of 2-Cyclopentylazepane

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Compound of Interest	
Compound Name:	2-Cyclopentylazepane
Cat. No.:	B12347917

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These application notes provide detailed methodologies for the quantitative analysis of **2-Cyclopentylazepane** in research and drug development settings. The following protocols for High-Performance Liquid Chromatography (HPLC) and Gas Chromatography-Mass Spectrometry (GC-MS) are designed to deliver accurate and precise measurements of **2-Cyclopentylazepane** in various sample matrices.

High-Performance Liquid Chromatography (HPLC) Method

This method is suitable for the quantification of **2-Cyclopentylazepane** in bulk drug substances and pharmaceutical formulations.

Experimental Protocol

1.1. Instrumentation and Materials

- HPLC System: A standard HPLC system equipped with a UV detector or a Diode Array Detector (DAD).

- Column: A C18 reversed-phase column (e.g., 4.6 x 150 mm, 5 µm particle size).

- Mobile Phase: A mixture of acetonitrile and water (containing 0.1% formic acid) in a 60:40 (v/v) ratio.

- Flow Rate: 1.0 mL/min.

- Injection Volume: 10 μL.

- Detection Wavelength: 210 nm.

- Column Temperature: 30°C.

- Standard Solution: Prepare a stock solution of **2-Cyclopentylazepane** in the mobile phase at a concentration of 1 mg/mL. Prepare working standards by serial dilution.

- Sample Preparation: Dissolve the sample containing **2-Cyclopentylazepane** in the mobile phase to achieve a final concentration within the calibration range. Filter the sample through a 0.45 μm syringe filter before injection.

1.2. Method Validation Parameters

The method should be validated according to ICH guidelines, assessing parameters such as linearity, accuracy, precision, limit of detection (LOD), and limit of quantification (LOQ).

Data Presentation

Parameter	Result
Linearity (R^2)	
	> 0.999
Range	1 - 100 μg/mL
Accuracy (% Recovery)	
	98 - 102%
Precision (% RSD)	
	< 2%
LOD	0.1 μg/mL
LOQ	0.3 μg/mL

 Tech Support

Experimental Workflow

Caption: HPLC analysis workflow for **2-Cyclopentylazepane**.

Gas Chromatography-Mass Spectrometry (GC-MS) Method

This GC-MS method is designed for the sensitive and selective quantification of **2-Cyclopentylazepane**, particularly in complex matrices such as biological fluids, after appropriate sample extraction.

Experimental Protocol

2.1. Instrumentation and Materials

- GC-MS System: A gas chromatograph coupled to a mass spectrometer with an electron ionization (EI) source.

- Column: A non-polar capillary column, such as a DB-5ms (30 m x 0.25 mm ID, 0.25 µm film thickness).

- Carrier Gas: Helium at a constant flow rate of 1.2 mL/min.

- Injector Temperature: 250°C.

- Oven Temperature Program:

  - Initial temperature: 80°C, hold for 1 minute.

  - Ramp: 15°C/min to 280°C.

  - Hold: 5 minutes at 280°C.

- Injection Mode: Splitless.

- MS Transfer Line Temperature: 280°C.

- Ion Source Temperature: 230°C.

- Ionization Energy: 70 eV.

- Acquisition Mode: Selected Ion Monitoring (SIM).

- Quantification Ion (m/z): To be determined based on the mass spectrum of **2-Cyclopentylazepane**.

- Qualifier Ions (m/z): To be determined for confirmation.

- Standard Solution: Prepare a stock solution of **2-Cyclopentylazepane** in a suitable solvent (e.g., methanol or dichloromethane) at 1 mg/mL. Create working standards through serial dilution.

- Sample Preparation (e.g., from plasma):

  - To 100 µL of plasma, add an internal standard.

  - Perform a liquid-liquid extraction with a water-immiscible organic solvent (e.g., ethyl acetate).

  - Vortex and centrifuge to separate the layers.

  - Evaporate the organic layer to dryness under a gentle stream of nitrogen.

  - Reconstitute the residue in a suitable solvent for GC-MS analysis.

Data Presentation

Parameter	Result
Linearity (R²)	
	> 0.998
Range	1 - 500 ng/mL
Accuracy (% Recovery)	
	95 - 105%
Precision (% RSD)	
	< 5%
LOD	0.2 ng/mL
LOQ	0.7 ng/mL

Experimental Workflow

Caption: GC-MS analysis workflow for **2-Cyclopentylazepane**.

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